

# Gas chromatography-mass spectrometry (GC-MS) analysis of 2,4,5-Trichloroaniline

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## Compound of Interest

Compound Name: 2,4,5-Trichloroaniline

Cat. No.: B140166

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## Application Note: GC-MS Analysis of 2,4,5-Trichloroaniline

Audience: Researchers, scientists, and drug development professionals.

### Introduction

**2,4,5-Trichloroaniline** is a chlorinated aromatic amine that is used as an intermediate in the synthesis of dyes, pigments, and pesticides. Due to its potential toxicity and persistence in the environment, a sensitive and specific analytical method for its detection and quantification is crucial. This application note details a robust Gas Chromatography-Mass Spectrometry (GC-MS) method for the analysis of **2,4,5-Trichloroaniline** in environmental samples.

### Quantitative Data Summary

The following tables summarize the key quantitative parameters for the GC-MS analysis of **2,4,5-Trichloroaniline**.

Table 1: Analyte Properties and Retention Time

Parameter	Value	Reference
Compound Name	2,4,5-Trichloroaniline	N/A
CAS Number	636-30-6	[1]
Molecular Formula	C <sub>6</sub> H <sub>4</sub> Cl <sub>3</sub> N	[1]
Molecular Weight	196.46 g/mol	[1][2]
GC Column	DB-5ms (30 m x 0.25 mm I.D., 0.5 µm)	Agilent Application Note
Retention Time	~18.2 min	Agilent Application Note

Table 2: Mass Spectrometry Parameters (SIM Mode)

Parameter	m/z	Ion Type
Target Ion (Quantifier)	195	Molecular Ion [M] <sup>+</sup>
Qualifier Ion 1	197	Isotope Ion [M+2] <sup>+</sup>
Qualifier Ion 2	160	Fragment Ion [M-Cl] <sup>+</sup>

Table 3: Method Performance (Typical Values)

Parameter	Value	Reference
Limit of Detection (LOD)	0.002 - 0.007 µg/L	[3]
Limit of Quantitation (LOQ)	0.01 - 0.03 µg/L	[3]
Linearity Range	0.01 - 10 µg/L	[3]

## Experimental Protocols

This section provides detailed methodologies for the sample preparation and GC-MS analysis of **2,4,5-Trichloroaniline**.

## Sample Preparation (Aqueous Samples)

This protocol is based on the principles of EPA Method 3510C for liquid-liquid extraction.<sup>[4]</sup>

- **Sample Collection:** Collect 1-liter aqueous samples in clean glass containers.
- **pH Adjustment:** Adjust the pH of the water sample to >11 with the dropwise addition of 5 M Sodium Hydroxide (NaOH).
- **Extraction:**
  - Transfer the pH-adjusted sample to a 2 L separatory funnel.
  - Add 60 mL of dichloromethane to the separatory funnel.
  - Shake the funnel vigorously for 2 minutes, with periodic venting to release pressure.
  - Allow the layers to separate for a minimum of 10 minutes.
  - Drain the lower organic layer into a collection flask.
  - Repeat the extraction two more times with fresh 60 mL portions of dichloromethane, combining the organic extracts.
- **Drying:** Dry the combined organic extract by passing it through a funnel containing anhydrous sodium sulfate.
- **Concentration:** Concentrate the extract to a final volume of 1 mL using a Kuderna-Danish (K-D) apparatus or a gentle stream of nitrogen.
- **Internal Standard:** Add a known amount of an appropriate internal standard (e.g., d5-aniline) to the final extract before GC-MS analysis.

## GC-MS Instrumentation and Conditions

The following instrumental parameters are recommended for the analysis of **2,4,5-Trichloroaniline**.

Gas Chromatograph (GC) Conditions:

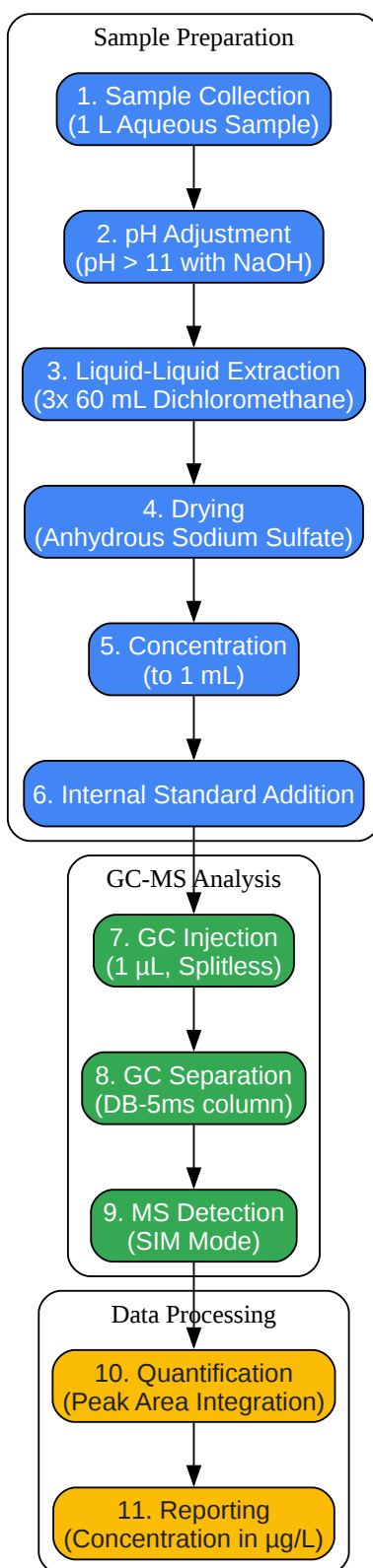
- GC System: Agilent 7890B GC or equivalent
- Column: Agilent J&W DB-5ms, 30 m x 0.25 mm I.D., 0.5 µm film thickness
- Inlet: Split/Splitless injector
- Injector Temperature: 250°C
- Injection Mode: Splitless
- Injection Volume: 1 µL
- Carrier Gas: Helium
- Flow Rate: 1.2 mL/min (constant flow)
- Oven Temperature Program:
  - Initial temperature: 40°C, hold for 5 minutes
  - Ramp: 12°C/min to 290°C
  - Final hold: 290°C for 10 minutes

#### Mass Spectrometer (MS) Conditions:

- MS System: Agilent 5977B MSD or equivalent
- Ion Source Temperature: 230°C
- Quadrupole Temperature: 150°C
- Transfer Line Temperature: 280°C
- Ionization Mode: Electron Ionization (EI)
- Electron Energy: 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)

- SIM Ions:
  - Quantifier: m/z 195
  - Qualifiers: m/z 197, 160

## Experimental Workflow



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Caption: Workflow for the GC-MS analysis of **2,4,5-Trichloroaniline**.

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## References

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